

In Silico Prediction of "Glaucoside C" Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: Glaucoside C

Cat. No.: B15525937

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Introduction

Glaucoside C, a naturally occurring steroidal glycoside, has garnered scientific interest due to its potential therapeutic activities. Isolated from plants such as *Atriplex glauca* and *Cynanchum glaucescens*, this compound has demonstrated a range of biological effects in preliminary studies. This technical guide provides a comprehensive overview of the known bioactivities of **Glaucoside C**, detailed protocols for relevant experimental validation, and a framework for in silico prediction of its biological properties.

Note on In Silico Prediction for **Glaucoside C**: A critical component for accurate in silico prediction is the canonical Simplified Molecular Input Line Entry System (SMILES) string, which represents the chemical structure of a molecule in a format readable by computational tools. Despite extensive searches of chemical databases, a canonical SMILES string for **Glaucoside C** (CAS Number: 81474-89-7) is not publicly available. The complex chemical name, 6H-2,3,5-Trioxapentaleno[1',6':5,6,7]cyclonona[1,2-a]

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